

Technical Support Center: Aerospray® Hematology Pro Slide Stainer/Cytocentrifuge (Model RG-7152)

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Compound of Interest

Compound Name: RG-7152

Cat. No.: B1679312

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Disclaimer: Initial research for "**RG-7152**" as a research compound did not yield relevant results. However, extensive information was found for the Aerospray® Hematology Pro Slide Stainer/Cytocentrifuge, Model 7152. This technical support guide focuses on this instrument, which is widely used by researchers, scientists, and drug development professionals.

This guide provides troubleshooting information, frequently asked questions (FAQs), and key protocols to assist users in their experiments with the Aerospray® 7152.

Frequently Asked Questions (FAQs)

Q1: What is the primary function of the Aerospray® 7152?

The Aerospray® Hematology Pro Slide Stainer/Cytocentrifuge (Model 7152) is a dual-purpose, microprocessor-controlled system designed for staining microscope slides with blood or other body fluid specimens and for cell preparation through cytocentrifugation.^[1] It automates the staining process using atomizing spray nozzles that apply fresh reagents to slides mounted in a rotating carousel.^[1]

Q2: What staining methods are available on the Aerospray® 7152?

The instrument offers several staining options, including a Rapid stain mode, a longer Wright-Giemsa mode, and a May Grünwald Giemsa (MGG) mode.^{[1][2]} A fully programmable Custom stain mode is also available to tailor staining to individual preferences.^{[1][2]}

Q3: What is the slide capacity and throughput of the Aerospray® 7152?

The stainer can accommodate a 12-slide or an optional 30-slide carousel.^[2]^[3] With a cycle time as short as 5 minutes, it can process more than 115 slides per hour with the 12-slide carousel and up to 288 slides per hour with the 30-slide carousel.^[2]^[3]

Q4: Can the Aerospray® 7152 be used for cytocentrifugation?

Yes, with the optional Cytopro® Rotor, the Aerospray® stainer can be converted into a superb cytocentrifuge with an eight-slide capacity.^[2]^[4]

Q5: How does the instrument prevent cross-contamination?

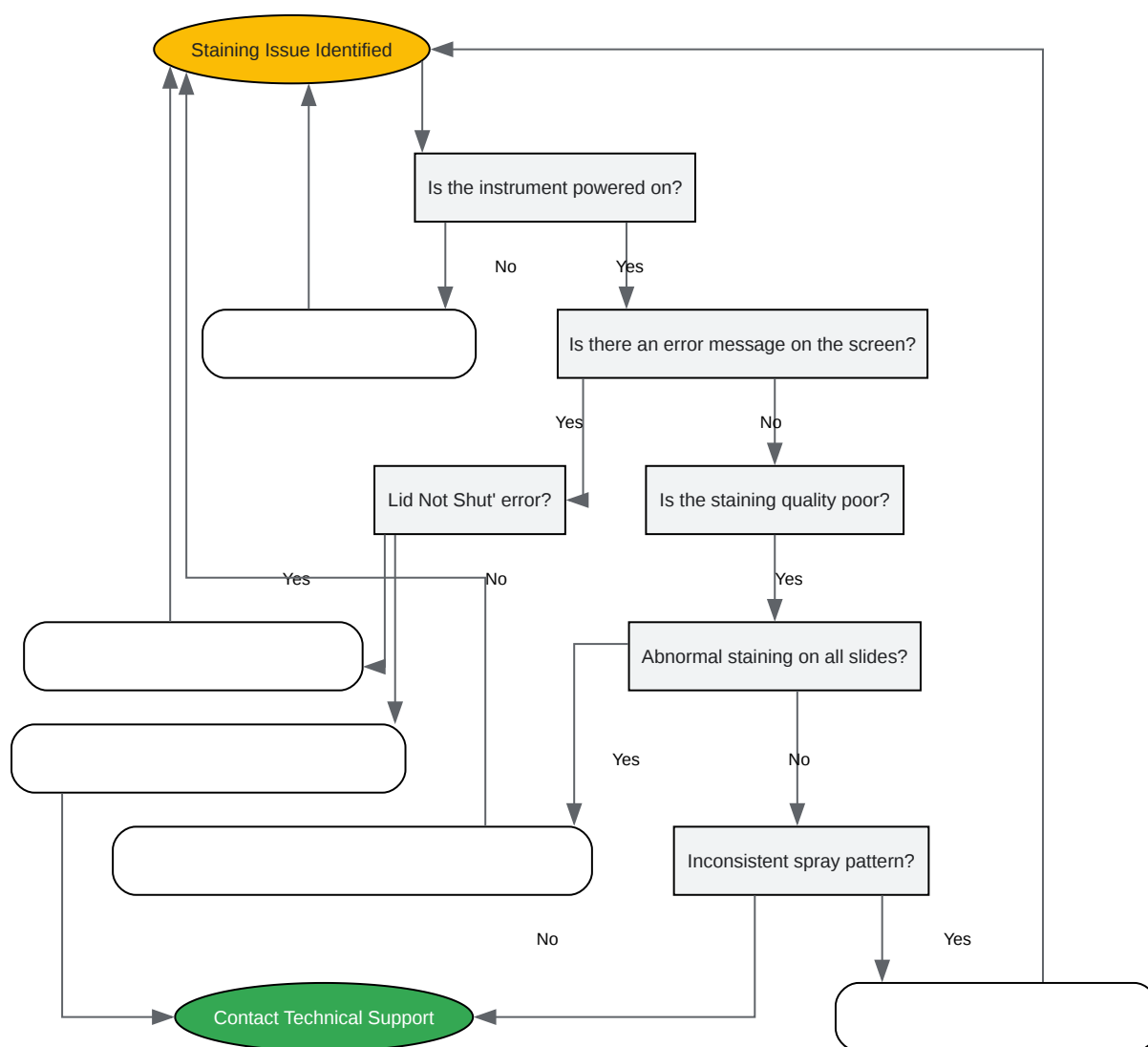
The patented Aerospray® technology uses atomizing spray nozzles to apply fresh reagents for each slide.^[2] This ensures that specimens only come into contact with fresh stain, eliminating the risk of cross-contamination.^[3]^[4]

Troubleshooting Guide

This guide addresses common issues encountered during the operation of the Aerospray® 7152.

Issue/Error Message	Possible Cause(s)	Recommended Solution(s)
No power when switched on	- No power from the facility outlet.- Power cord is not properly connected.	- Check the facility's power outlet.- Ensure the power cord is securely connected to the instrument and the outlet.[5][6]
"Lid Not Shut" error message	The lid is not fully closed or latched.	Verify that the lid is completely closed and latched.[5][6]
Abnormal staining on all slides	- Incorrect carousel capacity programmed.- Fixative setting is too low.- Blood smears are not completely dry.	- Ensure the programmed number of slides matches the number in the carousel.- Increase the fixation setting to "High."- Make sure blood smears are thoroughly dry before staining.[5][6]
Reagent leaks	Internal problem with tubing or connections.	This may indicate a serious internal issue. Stop using the instrument and contact your ELITechGroup representative or qualified service personnel.[5][6]
Inconsistent spray patterns	Nozzle obstruction.	Perform a slide pattern test to check for inconsistent spray. If an issue is detected, follow the nozzle cleaning procedure.[7]
Carousel position sensor issue	Electronic malfunction.	Stop the current cycle. If the problem persists, contact your dealer or ELITechGroup for assistance.[5]

Troubleshooting Workflow Diagram



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Caption: Troubleshooting workflow for the Aerospray® 7152.

Experimental Protocols

Standard Staining Procedure

- **Load Slides:** Place the microscope slides into the carousel with the labels facing outward and the specimens oriented clockwise.[5] Use blank slides in any empty positions to prevent overspray.[5]
- **Select Program:** From the touchscreen display, select the desired staining program (e.g., Rapid Wright-Giemsa, Wright-Giemsa, MGG, or a custom program).[2]
- **Initiate Staining:** Close the lid and press the "Start" or "Load Slides" button to begin the staining cycle.[5]
- **Automated Process:** The instrument will proceed with the automated cycle of fixation (if programmed), reagent application, and slide drying.
- **Unload Slides:** Once the cycle is complete, the instrument will indicate that it is finished. Open the lid and carefully remove the stained and dried slides.

Nozzle Cleaning Procedure

This procedure should be performed if you experience poor staining quality or nozzle obstruction.

- **Prepare Cleaning Solution:** Use the recommended Aerospray® Nozzle Cleaning Solution (e.g., SS-029).[4]
- **Disassemble Nozzle:** Carefully remove the nozzle connected to the affected reagent line. Disassemble the nozzle parts, taking care not to lose any components.
- **Clean Nozzle Parts:** Immerse the metal nozzle parts in the cleaning solution. Use the provided cleaning kit to clear any blockages from the nozzle orifice.
- **Rinse and Reassemble:** Thoroughly rinse the nozzle parts with methanol or ethanol and reassemble the nozzle.
- **Perform Manual Prime:** Reinstall the nozzle and perform a manual prime to ensure proper reagent flow.[6]

Preventive Maintenance: Weekly Volume Test

- **Access Maintenance Menu:** From the main screen, navigate to the "Maintenance" menu.
- **Select Volume Test:** Choose the "Volume Test" option.[\[6\]](#)
- **Perform Test:** Hold a volume test tube over the selected nozzle and follow the on-screen instructions to dispense the reagent for the specified time.
- **Verify Volume:** Check if the dispensed volume is within the expected range as specified in the user manual. This ensures the pumps are working correctly.

Quantitative Data Summary

The following table summarizes the characteristics of the preset staining modes available on the Aerospray® 7152.

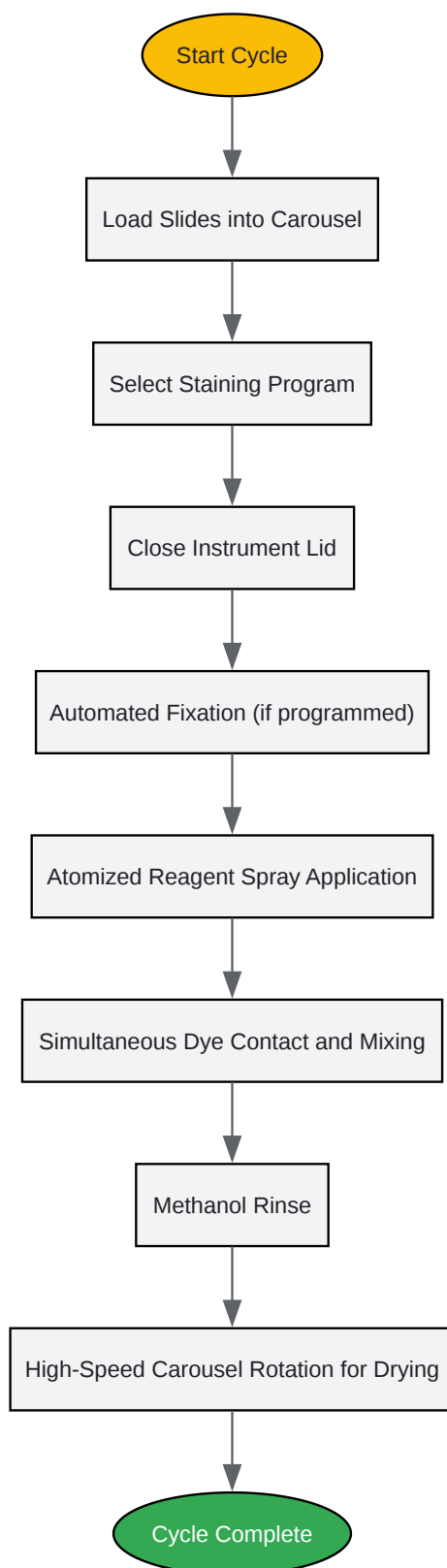
Staining Program	Time (minutes)	Cost per Slide (cents)*	Key Characteristics
Rapid	3.2 - 6.7	2.8 - 5.4	Uses concentrate stain only; fast and economical, but may require higher carousel maintenance.[8]
Wright Giemsa	5.4 - 9.2	5.0 - 8.2	Minimal concentrate stain step with main staining in the dilute step; provides excellent staining of all cell components.[8]
MG Giemsa	6.8 - 10.6	7.3 - 11.0	A combination of concentrate and dilute stains, resulting in excellent staining.[8]
Custom	6.3 - 9.7	5.9 - 8.8	Fully programmable, combining features of MG Giemsa and Wright Giemsa.[8]

*Costs are based on 2016 US list prices and may vary. Time windows vary based on intensity settings.[8]

Signaling Pathways and Experimental Workflows

Aerospray® Staining Process Workflow

The following diagram illustrates the general workflow of the automated staining process in the Aerospray® 7152.



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Caption: General workflow of the Aerospray® 7152 staining process.

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